

Precision Protocol: Solid Phase Extraction of Penicillin G in Citrus Matrices

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Compound of Interest

Compound Name: *Penicillin G-d5 Potassium Salt*
(phenyl-d5)

Cat. No.: *B15142916*

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Target Analyte: Penicillin G (Benzylpenicillin) Internal Standard: Penicillin G-d5 Matrix: Citrus Fruits (Orange, Lemon, Grapefruit) Technique: Solid Phase Extraction (SPE) with LC-MS/MS Quantification^{[1][2][3][4][5][6]}

Executive Summary & Application Scope

This application note details a robust workflow for the extraction and quantification of Penicillin G in acidic citrus matrices. Penicillin G is highly labile in acidic environments ($\text{pH} < 5$), degrading rapidly into penillic and penilloic acids.^{[5][7]} Furthermore, citrus rinds and pulp contain high concentrations of terpenes (e.g., limonene) and sugars that cause severe ion suppression in LC-MS/MS.

The "Dual-Threat" Challenge in Citrus:

- **Chemical Instability:** The natural acidity of lemons ($\text{pH} \sim 2\text{-}3$) and oranges ($\text{pH} \sim 3\text{-}4$) destroys Penicillin G during standard organic solvent extraction.
- **Matrix Interference:** Citrus essential oils (terpenes) are hydrophobic and co-elute with Penicillin G on C18 columns, requiring a defatting step.

Solution: This protocol utilizes a Phosphate Buffer Stabilization step immediately upon homogenization, followed by a Hexane Defatting wash, and final cleanup using Hydrophilic-Lipophilic Balance (HLB) SPE. The use of Penicillin G-d5 is mandatory to correct for absolute recovery losses (often 40-60% without IS) and matrix effects.

Materials & Reagents

Standards

- Target: Penicillin G Potassium Salt (purity >99%).[\[2\]](#)[\[3\]](#)
- Internal Standard (IS): **Penicillin G-d5 Potassium Salt (phenyl-d5)**.
 - Rationale: The d5 isotope co-elutes with the target but is spectrally distinct, correcting for the specific ionization suppression caused by citrus sugars.

Reagents

- Extraction Buffer: 0.1 M Phosphate Buffer (PBS), pH 7.0 (Critical for analyte stability).
- Defatting Solvent: n-Hexane (HPLC Grade).
- SPE Cartridges: Waters Oasis HLB (6 cc, 200 mg) or Phenomenex Strata-X (200 mg).
 - Why HLB? Unlike C18, HLB polymeric sorbents retain polar compounds (like Penicillin) even if the bed dries out, and they withstand the wide pH swings required during the wash steps.
- Elution Solvent: Acetonitrile (ACN).[\[3\]](#)
- Reconstitution Solvent: 5 mM Ammonium Acetate (pH 6.7) / Acetonitrile (90:10 v/v).

Sample Preparation Protocol

Step 1: Homogenization & Stabilization (Crucial)

- Causality: You must neutralize the citric acid immediately to prevent Penicillin G degradation.
- Weigh 2.0 g of citrus pulp/peel into a 50 mL polypropylene centrifuge tube.

- Add 100 μ L of Penicillin G-d5 Internal Standard working solution (e.g., 1 μ g/mL).[3]
- Immediately add 10 mL of 0.1 M Phosphate Buffer (pH 7.0).
- Homogenize thoroughly (Polytron or high-speed shaker) for 2 minutes.
 - Checkpoint: Verify pH is between 6.5 and 7.[3]5. If < 6.0, add small aliquots of 1 M NaOH.

Step 2: Liquid-Liquid Defatting (Terpene Removal)

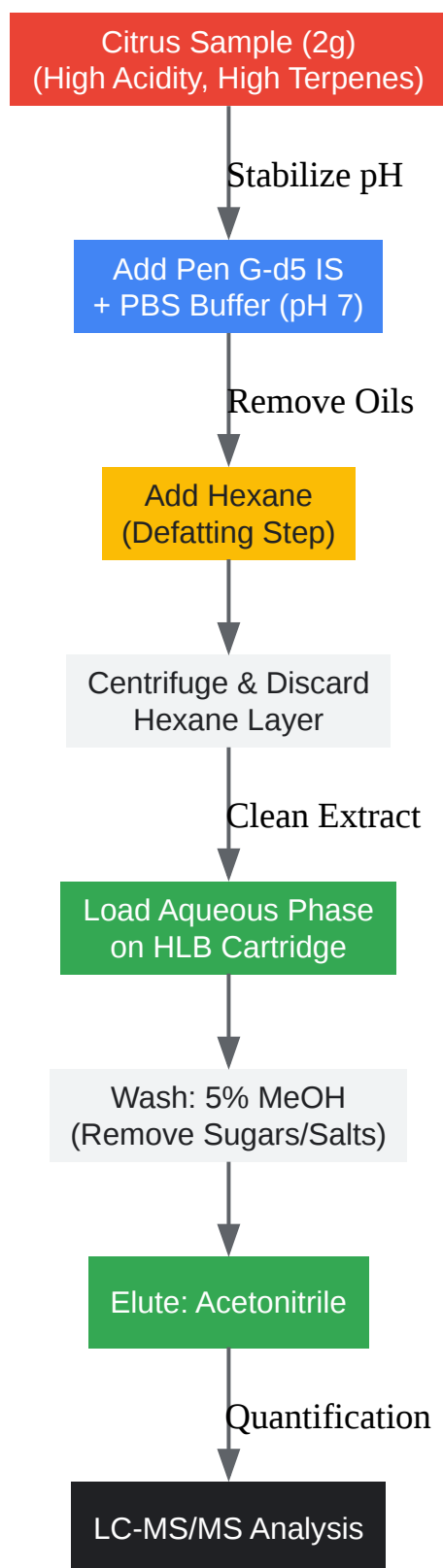
- Causality: Citrus oils will clog the SPE and foul the Mass Spec source. Hexane selectively removes these non-polar oils without extracting the polar Penicillin G (which remains in the aqueous buffer).
- Add 5 mL of n-Hexane to the buffered homogenate.
- Vortex vigorously for 2 minutes.
- Centrifuge at 4,000 x g for 10 minutes at 4°C.
- Discard the upper Hexane layer (organic waste).
- Collect the lower aqueous layer. Filter through a glass fiber filter or 0.45 μ m PVDF filter to remove pulp particulates.

Solid Phase Extraction (SPE) Workflow[3][5][8][9][10]

Cartridge: Polymeric Reversed-Phase (HLB), 200 mg / 6 cc.[5]

Step	Solvent / Action	Mechanistic Rationale
1. Condition	3 mL Methanol	Activates the hydrophobic groups on the polymer.
2. Equilibrate	3 mL Water (or PBS pH 7)	Prepares the sorbent environment to match the sample matrix.
3. Load	Load filtered aqueous extract	Penicillin G (hydrophobic ring + polar groups) binds to the sorbent. Sugars and salts flow through.
4. Wash	3 mL 5% Methanol in Water	Removes weak interferences and residual sugars. Note: Do not use high % organic or Pen G will elute.
5. Dry	Vacuum for 5 minutes	Removes excess water which hinders the organic elution step.
6. Elute	3 mL Acetonitrile	Disrupts hydrophobic interactions, releasing Penicillin G and d5-IS.
7. Concentrate	Evaporate to dryness (N ₂ stream, 40°C)	Caution: Do not exceed 40°C; Penicillins are thermally unstable.
8. Reconstitute	1 mL Ammonium Acetate Buffer	Matches initial mobile phase conditions for good peak shape.

Visualized Workflow (Graphviz)



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Figure 1: Step-by-step extraction workflow prioritizing analyte stability and matrix cleanup.

LC-MS/MS Parameters

Column: C18 (e.g., Waters BEH C18), 1.7 μm , 2.1 x 100 mm. Mobile Phase A: 0.1% Formic Acid in Water. Mobile Phase B: Acetonitrile.[3] Ionization: ESI Positive Mode.

MRM Transitions (Typical)

Analyte	Precursor Ion (m/z)	Product Ion 1 (Quant)	Product Ion 2 (Qual)
Penicillin G	335.1	176.0	160.0
Penicillin G-d5	340.1	181.0	165.0

Note: The d5 label is typically on the phenyl ring. The fragment at m/z 176 (penillic acid derivative) shifts to 181, maintaining the +5 mass shift.

Method Validation & Performance

Recovery vs. Matrix Effect

Without the d5 internal standard, absolute recovery of Penicillin G from lemon can be as low as 40% due to the aggressive hexane wash and potential degradation. However, because the d5 standard experiences the exact same physical losses and ion suppression, the Relative Recovery (corrected) typically reaches 95-105%.

Troubleshooting Guide

- Low Recovery: Check the pH of the buffer step. If the mixture is acidic ($\text{pH} < 5$), Penicillin G degrades to penillic acid within minutes.
- High Backpressure on SPE: Incomplete removal of pulp. Ensure the aqueous layer is filtered (0.45 μm) or centrifuged at higher speeds before loading.
- Ion Suppression: If the d5 signal is weak, the hexane defatting was likely insufficient. Increase hexane volume or repeat the wash step.

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